

# Personal protective equipment for handling (Rac)-Lartesertib

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## Compound of Interest

Compound Name: (Rac)-Lartesertib

Cat. No.: B10831599

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## Essential Safety and Handling Guide for (Rac)-Lartesertib

**(Rac)-Lartesertib** is a potent, research-grade kinase inhibitor. This guide provides essential safety and logistical information for its handling and disposal in a laboratory setting. All procedures should be performed in a designated area by trained personnel familiar with the handling of potent compounds.

As a potent kinase inhibitor, **(Rac)-Lartesertib** requires stringent safety protocols to prevent accidental exposure. The following guidelines are based on best practices for handling hazardous research-grade pharmaceutical compounds. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most comprehensive safety information.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to create a barrier between the researcher and the hazardous substance. The minimum required PPE for handling **(Rac)-Lartesertib** is outlined below.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Double-gloved	Prevents skin contact and absorption. Double gloving provides an extra layer of protection against potential tears or contamination.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1 compliant, splash protection	Protects eyes and face from splashes of liquids or airborne particles. Standard safety glasses are insufficient. <a href="#">[1]</a> <a href="#">[2]</a>
Body Protection	Disposable Gown	Long-sleeved, back-closing, with knit cuffs	Prevents contamination of personal clothing. A back-closing gown provides better protection. Cuffs should be tucked into the outer pair of gloves. <a href="#">[1]</a>
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the powdered form of the compound to prevent inhalation of aerosolized particles. <a href="#">[1]</a>
Foot Protection	Closed-toe Shoes	---	Protects feet from spills and falling objects.

## Operational Procedures

### 1. Preparation and Weighing:

- Conduct all manipulations of powdered **(Rac)-Lartisertib** within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use dedicated spatulas and weigh boats for this compound.
- Clean the balance and surrounding surfaces with an appropriate solvent (e.g., 70% ethanol) after each use to remove any residual powder.

### 2. Dissolution:

- **(Rac)-Lartisertib** is soluble in DMSO.[\[3\]](#)[\[4\]](#)
- Add the solvent to the vial containing the powdered compound slowly to avoid splashing.
- Cap the vial securely and vortex or sonicate until the compound is fully dissolved.

### 3. Experimental Use:

- When adding the dissolved compound to cell cultures or animal models, continue to wear all prescribed PPE.
- Work over a disposable absorbent bench pad to contain any potential spills.
- All equipment that comes into contact with **(Rac)-Lartisertib**, such as pipette tips and tubes, should be considered contaminated and disposed of accordingly.

## Disposal Plan

Proper disposal of **(Rac)-Lartisertib** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

### 1. Waste Segregation:

- Solid Waste: Contaminated gloves, gowns, pipette tips, weigh boats, and any other solid materials should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **(Rac)-Larteesertib** and contaminated media should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not pour this waste down the drain.
- Sharps Waste: Needles and syringes used for administration must be disposed of in a designated sharps container.

## 2. Decontamination:

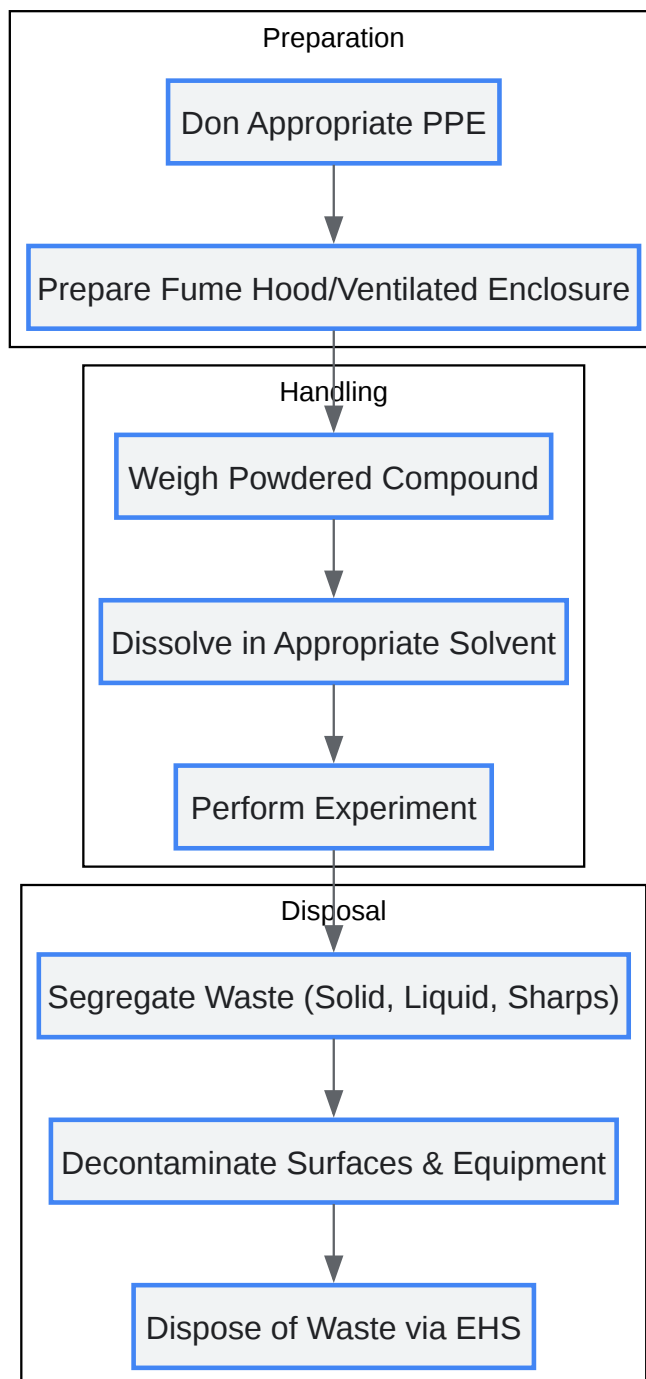
- All non-disposable equipment and surfaces should be decontaminated after use. The specific decontamination procedure should be developed in consultation with your institution's Environmental Health and Safety (EHS) department.

## 3. Final Disposal:

- All hazardous waste must be disposed of through your institution's EHS program in accordance with local, state, and federal regulations.

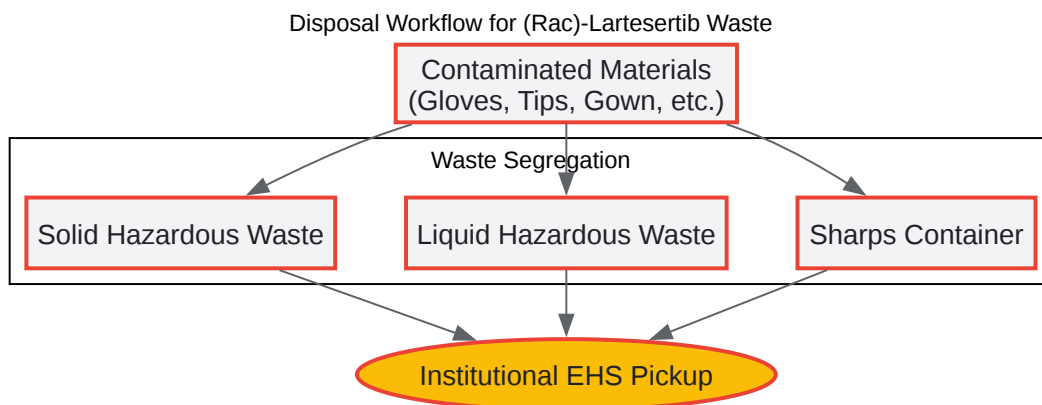
# Workflow Diagrams

## Handling Workflow for (Rac)-Lartesertib



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Caption: A step-by-step workflow for the safe handling of **(Rac)-Lartesertib**.



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Caption: A logical diagram illustrating the proper segregation and disposal of waste.

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